

In-depth Technical Guide: 4-Bromo-2,5-difluorobenzenesulfonamide

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Compound of Interest

Compound Name:	4-Bromo-2,5-difluorobenzenesulfonamide
Cat. No.:	B1272165

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CAS Number: 214209-98-0

This technical guide provides a comprehensive overview of **4-Bromo-2,5-difluorobenzenesulfonamide**, a halogenated aromatic sulfonamide. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide combines the available physicochemical properties with generalized experimental protocols and potential applications based on the well-established chemistry of related sulfonamides. This document is intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The known quantitative data for **4-Bromo-2,5-difluorobenzenesulfonamide** is summarized in the table below. This information is primarily sourced from chemical suppliers.

Property	Value	Source
CAS Number	214209-98-0	Fluorochem
Molecular Formula	C ₆ H ₄ BrF ₂ NO ₂ S	Fluorochem[1]
Molecular Weight	272.06 g/mol	Fluorochem[1]
Physical State	Solid	Fluorochem[1]
Purity	≥98.0%	Fluorochem[1]
IUPAC Name	4-bromo-2,5-difluorobenzenesulfonamide	Fluorochem[1]
Canonical SMILES	C1=C(C(=C(C=C1F)S(=O)(=O)N)F)Br	Fluorochem[1]
InChI Key	MINSVLXUGHJBPH-UHFFFAOYSA-N	Fluorochem[1]

Experimental Protocols

Note: Specific experimental protocols for the synthesis or use of **4-Bromo-2,5-difluorobenzenesulfonamide** are not readily available in the scientific literature. The following represents a generalized, representative protocol for the synthesis of aryl sulfonamides from an aryl halide, which could be adapted for this specific compound.

General Synthesis of Aryl Sulfonamides via Palladium-Catalyzed Sulfination and Amination

This two-step, one-pot procedure describes the conversion of an aryl bromide to the corresponding sulfonamide.

Step 1: Palladium-Catalyzed Sulfination

- To a reaction vessel, add the aryl halide (1.0 eq.), a palladium catalyst (e.g., Pd(dba)₂, 2 mol%), and a suitable ligand (e.g., Xantphos, 4 mol%).

- Add a sulfinating agent, such as sodium metabisulfite ($\text{Na}_2\text{S}_2\text{O}_5$, 2.0 eq.), and a phase-transfer catalyst (e.g., tetrabutylammonium bromide, 0.1 eq.).
- The reaction is carried out in a biphasic solvent system, such as toluene/water (1:1).
- The mixture is heated, typically between 80-110 °C, and stirred vigorously for 2-4 hours, or until the reaction is complete as monitored by TLC or LC-MS.
- Upon completion, the resulting aryl sulfinate is not isolated and is used directly in the next step.

Step 2: In Situ Amination

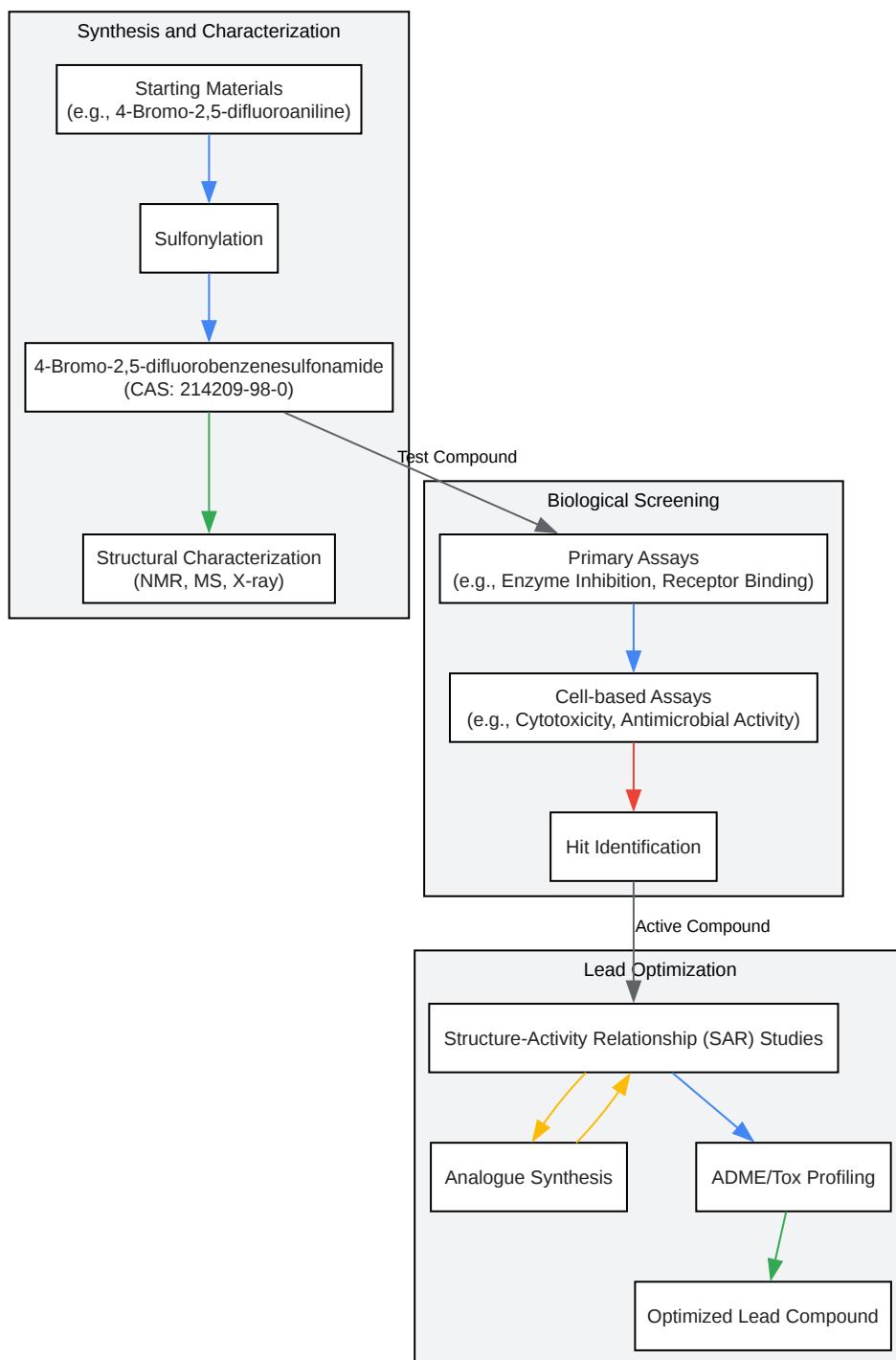
- To the reaction mixture containing the aryl sulfinate, add an amine (1.2 eq.) and an oxidizing agent, such as N-chlorosuccinimide (NCS, 1.2 eq.).
- The reaction is stirred at room temperature for 1-3 hours.
- After the reaction is complete, the organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- The crude product is then purified by column chromatography on silica gel to yield the desired aryl sulfonamide.

Potential Applications and Research Workflow

While specific biological activities of **4-Bromo-2,5-difluorobenzenesulfonamide** have not been documented, the sulfonamide functional group is a well-known pharmacophore.^{[2][3][4]} Sulfonamides are integral to the development of a wide range of therapeutic agents, including antibacterial, anticancer, and anti-inflammatory drugs.^{[2][3]} The presence of bromo- and difluoro- substituents on the phenyl ring provides opportunities for further chemical modification and may influence the compound's pharmacokinetic and pharmacodynamic properties.

The following diagram illustrates a logical workflow for the investigation of a novel sulfonamide compound like **4-Bromo-2,5-difluorobenzenesulfonamide** in a drug discovery context.

Potential Research Workflow for 4-Bromo-2,5-difluorobenzenesulfonamide

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Caption: A logical workflow for the synthesis, characterization, and potential development of **4-Bromo-2,5-difluorobenzenesulfonamide** as a therapeutic agent.

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